

Application Notes and Protocols for Apiezon L Grease in Vacuum Chambers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of Apiezon L grease in mounting samples within vacuum chambers. Adherence to these guidelines will help ensure the integrity of the vacuum environment and the stability of the mounted samples.

Introduction to Apiezon L Grease

Apiezon L is a silicone and halogen-free ultra-high vacuum grease renowned for its extremely low vapor pressure and excellent lubrication properties.^{[1][2][3][4]} It is designed for use at ambient temperatures and is suitable for a wide range of scientific and industrial applications, including those in sensitive analytical techniques like mass spectrometry and infrared spectroscopy where sample contamination must be avoided.^{[1][4]} Its resistance to radiation also makes it a suitable choice for applications in environments with high levels of irradiation.^{[1][3][4]}

Key Properties of Apiezon L Grease

Apiezon L grease possesses several key characteristics that make it ideal for use in vacuum applications. A summary of its quantitative properties is presented in the tables below.

Table 1: Vapor Pressure of Apiezon L Grease

Temperature (°C)	Vapor Pressure (Torr)
20	7×10^{-11} [1] [2] [4] [5]

Note: Some sources may cite a value of 2×10^{-11} Torr at 20°C.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Thermal and Physical Properties of Apiezon L Grease

Property	Value
Recommended Temperature Range	10 to 30°C [1] [2] [4] [5]
Dropping Point (ASTM D566)	42 to 52°C [5]
Thermal Conductivity @ 20°C	0.194 W/m°C [5] [9]
Relative Density @ 20°C	0.896 [5] [9]
Outgassing (ASTM E595)	<1% TML, <0.1% CVCM [5]

Table 3: Electrical Properties of Apiezon L Grease

Property	Value
Volume Resistivity	$1.2 \times 10^{16} \Omega \text{ cm}$ [5] [9]
Permittivity	2.3 [5] [9]
Loss Tangent	<0.0001 [5] [9]
Electrical Strength	730 V/mil [5]

Experimental Protocols

This protocol outlines the steps for securely mounting a sample in a vacuum chamber using Apiezon L grease to ensure good thermal contact and minimal outgassing.

Materials:

- Apiezon L grease

- Lint-free cloths
- Appropriate solvent (e.g., toluene, xylene, or limonene)[1][2][10][11]
- Sample to be mounted
- Sample holder or substrate
- Spatula or clean applicator tool

Procedure:

- Surface Preparation:
 - Thoroughly clean the surfaces of both the sample holder and the area of the sample to be mounted.
 - Use a lint-free cloth dampened with a suitable solvent (toluene, xylene, or limonene) to remove any organic residues.
 - Ensure all surfaces are dry and free of contaminants before applying the grease.
- Grease Application:
 - Using a clean spatula or applicator, apply a small, thin, and uniform layer of Apiezon L grease to the mounting surface of the sample holder.
 - Avoid applying an excessive amount of grease, as this can lead to increased outgassing and potential contamination. The goal is to create a thin film that fills the microscopic voids between the two surfaces.
- Sample Mounting:
 - Carefully place the sample onto the greased area of the sample holder.
 - Gently press the sample down and apply a slight twisting motion to ensure the grease is evenly distributed and that there are no trapped air bubbles.

- Wipe away any excess grease from the edges of the sample using a clean, lint-free cloth. A small amount of solvent can be used on the cloth for a cleaner finish, but care must be taken not to dissolve the grease under the sample.

- **Inspection:**

- Visually inspect the mounted sample to ensure a good, uniform contact has been made.
- The grease layer should appear transparent and free of voids.

This protocol describes the procedure for safely and effectively removing Apiezon L grease from samples and vacuum chamber components.

Materials:

- Lint-free cloths
- Aromatic hydrocarbon solvent (toluene, xylene) or a citrus-based solvent (limonene)[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Warm soapy water[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)
- Beaker or appropriate container for solvent washing
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- **Mechanical Removal:**
 - Wipe off the bulk of the excess grease using a clean, soft, lint-free cloth.[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)
- **Solvent Cleaning:**
 - Submerge the component in a beaker containing an appropriate solvent such as toluene, xylene, or limonene. For a more environmentally friendly option, limonene is recommended.[\[2\]](#)[\[10\]](#)[\[11\]](#)

- Agitate the component in the solvent or use a soft brush to gently remove the remaining grease residue.
- Note: Apiezon L grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK).[2][10][11]

- Final Rinse:
 - After the solvent wash, clean any remaining residue by washing with warm soapy water.[1][2][10][11]
 - Rinse thoroughly with deionized water.
- Drying:
 - Dry the component completely before re-introducing it into the vacuum system. This can be done using a stream of dry nitrogen or by placing it in a clean oven at a low temperature, ensuring the temperature does not exceed the tolerance of the component.


Visualizations

The following diagrams illustrate key workflows and decision-making processes related to the use of Apiezon L grease.



[Click to download full resolution via product page](#)

Caption: Workflow for mounting a sample using Apiezon L grease.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apiezon.com [apiezon.com]
- 2. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 3. agarscientific.com [agarscientific.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]

- 5. proscitech.com.au [proscitech.com.au]
- 6. Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, CAS #8009-03-8 | Z05039 | SPI Supplies [2spi.com]
- 7. digivac.com [digivac.com]
- 8. Ideal Vacuum | Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, 25 Gram Tube [idealvac.com]
- 9. apiezon.com [apiezon.com]
- 10. Kurt J. Lesker Company | Frequently Asked Questions - How do you remove Apiezon hydrocarbon greases? | Enabling Technology for a Better World [lesker.com]
- 11. apiezon.com [apiezon.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Apiezon L Grease in Vacuum Chambers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171838#apiezon-l-grease-for-mounting-samples-in-vacuum-chambers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

